

N-Ethyl Hexylone hydrochloride CAS number and chemical structure

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Compound of Interest

Compound Name: *N-Ethyl Hexylone hydrochloride*

Cat. No.: B2422576

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An In-depth Technical Guide to N-Ethyl Hexylone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Ethyl Hexylone hydrochloride**, a synthetic cathinone. The document details its chemical properties, pharmacological profile, analytical methodologies, and toxicological aspects, tailored for a scientific audience.

Chemical and Physical Properties

N-Ethyl Hexylone hydrochloride is an analytical reference standard categorized as a synthetic cathinone.^{[1][2]} It is an analogue of other beta-keto methylenedioxyamphetamines, such as methylone.^[3]

The chemical and physical data for **N-Ethyl Hexylone hydrochloride** are summarized below.

Property	Value	Reference
Formal Name	1-(1,3-benzodioxol-5-yl)-2-(ethylamino)-1-hexanone, monohydrochloride	[1]
CAS Number	27912-41-0	[1][2][4][5]
Molecular Formula	C ₁₅ H ₂₁ NO ₃ • HCl	[1]
Formula Weight	299.8 g/mol	[1][4]
Purity	≥98%	[1][4]
Formulation	A crystalline solid	[1]
SMILES	<chem>O=C(C(CCCC)NCC)C1=CC(O CO2)=C2C=C1.Cl</chem>	[1]
InChI Key	YQWLISQAEVANFT-UHFFFAOYSA-N	[1]

Chemical Structure: The structure of N-Ethyl Hexylone features a 1,3-benzodioxole ring system, a hexanone backbone, and an ethylamino group at the alpha position.

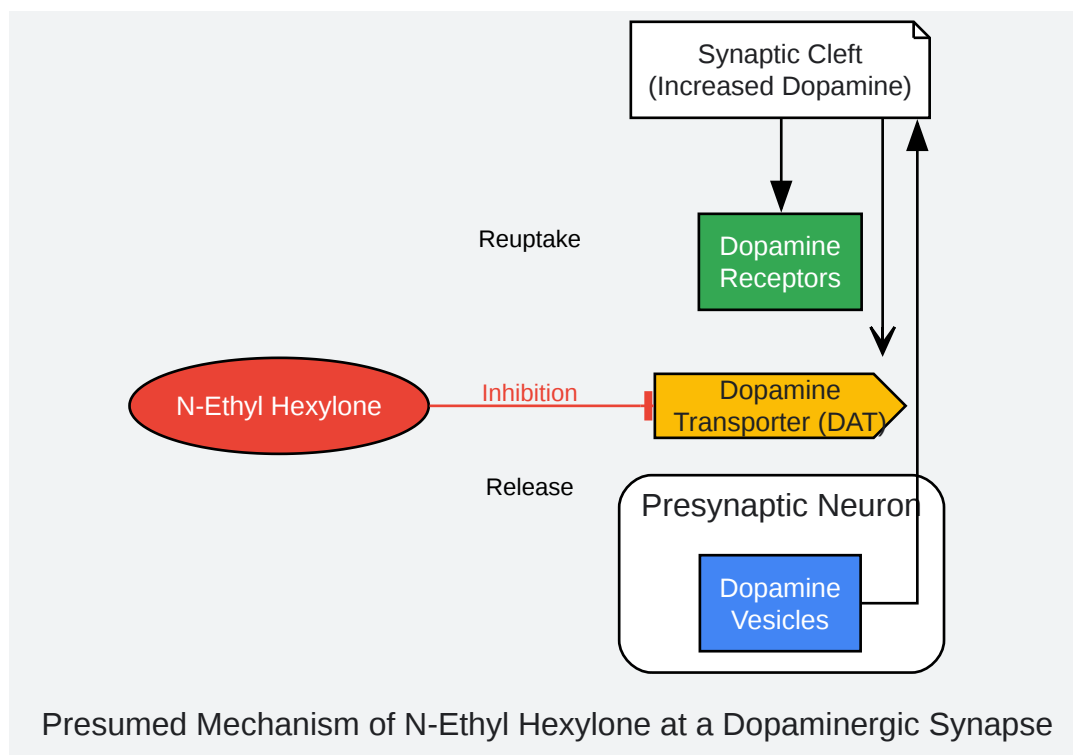
Solubility Data:

Solvent	Solubility	Reference
DMF	2.5 mg/mL	[1][6]
DMSO	14 mg/mL	[1][6]
Ethanol	0.25 mg/mL	[1][6]
Methanol	1 mg/mL	[1]
PBS (pH 7.2)	3 mg/mL	[1][6]

Pharmacology and Mechanism of Action

While specific pharmacological studies on N-Ethyl Hexylone are limited, its mechanism of action can be inferred from its structural similarity to other synthetic cathinones. The structurally related compound, N-ethylhexedrone (NEH), is a norepinephrine-dopamine reuptake inhibitor (NDRI).[7] NEH demonstrates a high affinity for the dopamine transporter (DAT) and the norepinephrine transporter (NET), with IC_{50} values of 46.7 nM and 97.8 nM, respectively.[7] It is presumed that N-Ethyl Hexylone acts similarly by blocking these transporters, leading to increased extracellular concentrations of dopamine and norepinephrine in the synapse, which produces stimulant effects.[8]

Pre-clinical studies on NEH have shown it strongly inhibits DAT, NET, and the serotonin transporter (SERT).[9][10][11] This inhibition is responsible for the psychostimulant effects, such as euphoria, stimulation, and increased sociability.[12]



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Caption: Presumed mechanism of N-Ethyl Hexylone blocking dopamine reuptake at the synapse.

Analytical Methodologies

The identification and quantification of synthetic cathinones like N-Ethyl Hexylone in biological and seized materials rely on advanced analytical techniques. Due to the structural similarity among cathinone derivatives, methods with high specificity are required.^[12] Commonly employed techniques include gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) or high-resolution mass spectrometry (LC-HRMS).^{[12][13][14]}

This protocol is adapted from established methods for quantifying similar synthetic cathinones in whole blood.^{[8][14][15]}

1. Sample Preparation and Extraction:

- Pipette 100 μL of calibrator, control, or unknown blood sample into a microcentrifuge tube.
- Add an internal standard solution (e.g., 25 μL of MDMA- d_5 at 0.25 $\mu\text{g}/\text{mL}$).
- Add 50 μL of a basic buffer (e.g., sodium carbonate) to raise the pH.
- Perform liquid-liquid extraction by adding 500 μL of an organic solvent (e.g., ethyl acetate), vortexing for 5 minutes, and centrifuging at 3000 rpm for 5 minutes.
- Transfer the organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of mobile phase.

2. Chromatographic Conditions (LC):

- Instrument: UHPLC system.
- Column: A C18 reversed-phase column (e.g., Phenomenex Kinetex C18, 50 mm x 3.0 mm, 2.6 μm).^[13]
- Mobile Phase A: 10 mM ammonium formate with 0.1% formic acid in water.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.

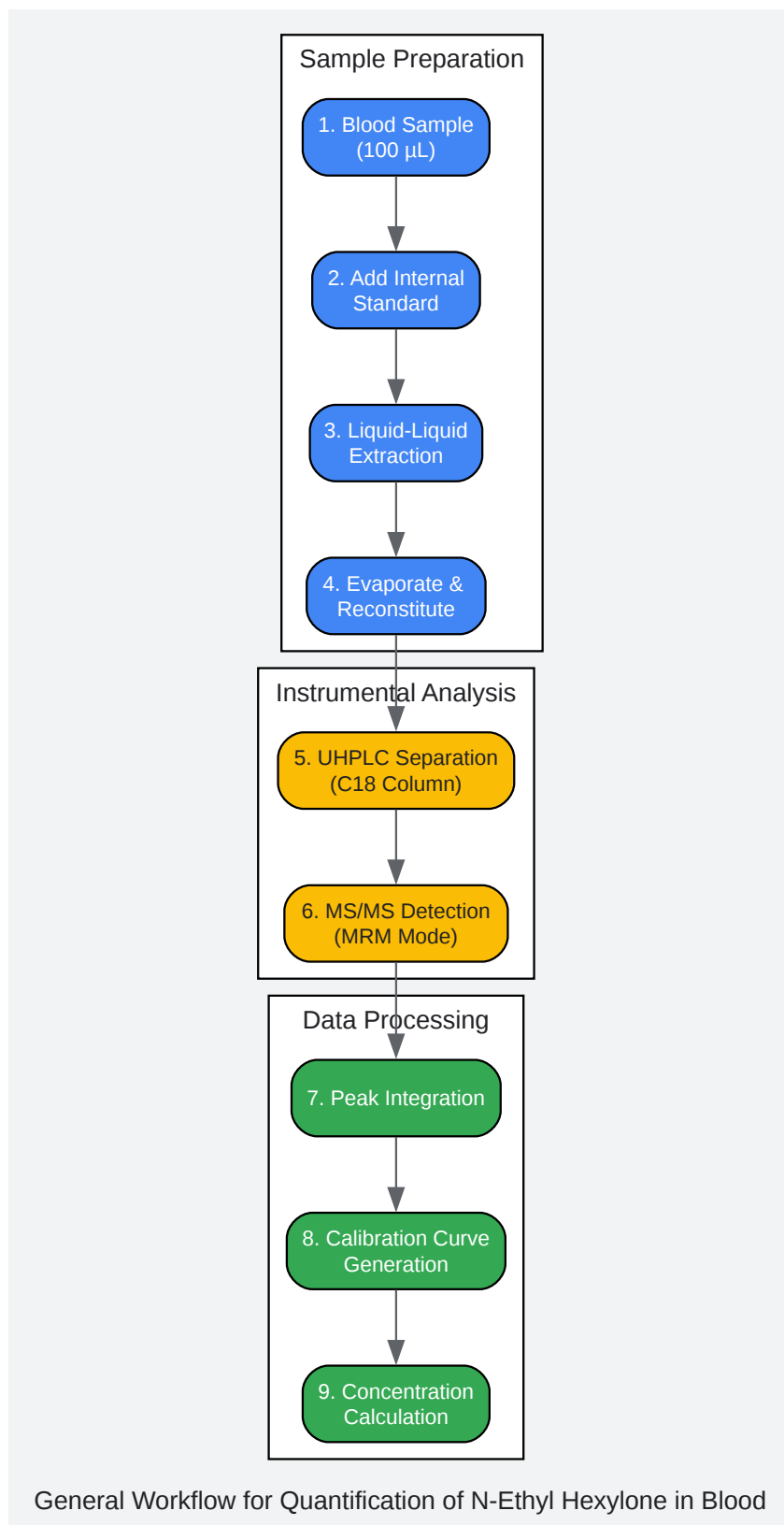
- Gradient: A time-programmed gradient from 5% to 95% Mobile Phase B over approximately 10-15 minutes.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 μ L.

3. Mass Spectrometry Conditions (MS/MS):

- Instrument: Triple quadrupole mass spectrometer.
- Ionization: Electrospray ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions must be determined for N-Ethyl Hexylone and the internal standard. For N-Ethyl Hexylone (m/z 264.1 from the free base), characteristic product ions would be identified through infusion experiments.

4. Validation:

- The method should be validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, accuracy, and specificity according to forensic toxicology standards.^[14]

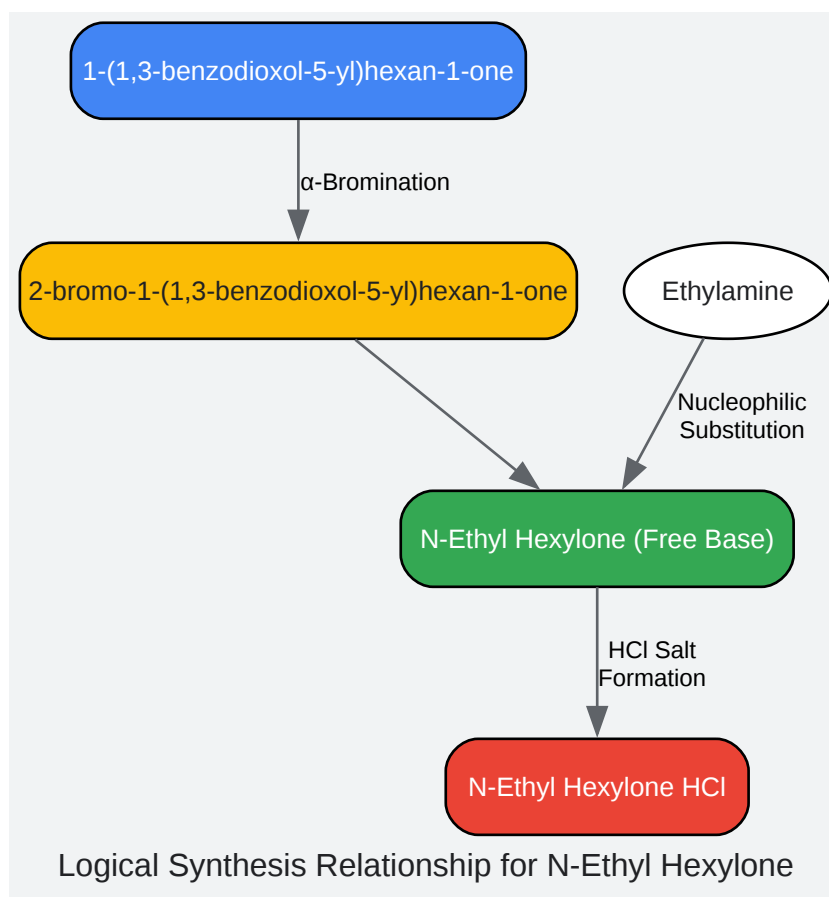


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Caption: A typical experimental workflow for the quantification of N-Ethyl Hexylone.

Synthesis Overview

The synthesis of **N-Ethyl Hexylone hydrochloride** falls under the general synthesis routes for aryl- α -aminoketone derivatives. The synthesis was first described in a 1964 patent by Boehringer Ingelheim, which covers a broad class of related compounds.[12][13] A common method involves the α -bromination of a substituted hexanophenone precursor, followed by nucleophilic substitution with ethylamine.



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Caption: Logical diagram of the precursor relationships in N-Ethyl Hexylone synthesis.

Toxicology and Clinical Effects

Limited toxicological data is available specifically for N-Ethyl Hexylone. However, the adverse effects are expected to be similar to other synthetic cathinones, which can include sympathomimetic toxicity.[12]

Reported Effects of Related Cathinones (e.g., NEH):

- Psychological: Euphoria, stimulation, empathy, increased talkativeness, insomnia, anxiety, and paranoia.[12]
- Physiological: Tachycardia, hypertension, chest pain, and hyperthermia.[12]

Toxicological Case Data (for N-Ethylhexedrone - NEH): Data from toxicological reports involving the related compound N-ethylhexedrone (NEH) show a wide range of blood concentrations associated with intoxication.

Case Type	NEH Concentration in Blood (ng/mL)	Reference
Driving Under the Influence (Case 1)	8	[15]
Driving Under the Influence (Case 2)	34	[12]
Driving Under the Influence (Case 3)	37	[15]
Fatal Intoxication	145	[14]
Fatal Intoxication (with other substances)	285	[12]

Note: The data in this table is for N-ethylhexedrone (NEH), a structurally similar but distinct compound from N-Ethyl Hexylone. This information is provided for context due to the scarcity of data on N-Ethyl Hexylone.

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